

# An In-depth Technical Guide to 4-Amino-3-bromobenzoic acid

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## Compound of Interest

Compound Name: 4-Amino-3-bromobenzoic acid

Cat. No.: B189058

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-amino-3-bromobenzoic acid**, a key chemical intermediate in various fields of research and development. This document details its chemical properties, synthesis protocols, and significant applications, presenting data in a clear and accessible format for scientific professionals.

## Core Data Presentation

The IUPAC name for this compound is **4-amino-3-bromobenzoic acid**.<sup>[1]</sup> It is also commonly known as 3-bromo-4-aminobenzoic acid.

## Physicochemical Properties

The following table summarizes the key quantitative data for **4-amino-3-bromobenzoic acid**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>2</sub>	PubChem
Molecular Weight	216.03 g/mol	[2]
Melting Point	211-215 °C	[2]
Predicted pKa	4.47 ± 0.10	ChemicalBook
LogP (Octanol/Water)	1.60	Stenutz
Appearance	White to light yellow or tan crystalline powder	ChemicalBook, Chem-Impex

## Solubility Profile

Quantitative solubility data for **4-amino-3-bromobenzoic acid** is not readily available in the published literature. However, qualitative solubility information can be inferred from experimental procedures:

- Water: The compound can be precipitated from an aqueous solution, suggesting limited solubility in water.
- Organic Solvents: It is soluble in methanol and dichloromethane, as evidenced by its recrystallization from these solvents.[3]

## Experimental Protocols

Detailed methodologies for the synthesis of **4-amino-3-bromobenzoic acid** are crucial for its application in research and development. Two common synthesis protocols are outlined below.

### Protocol 1: Bromination using N-Bromosuccinimide (NBS)

This method involves the direct bromination of 4-aminobenzoic acid using N-bromosuccinimide in a polar aprotic solvent.

Materials:

- 4-aminobenzoic acid
- N,N-dimethylformamide (DMF)
- N-bromosuccinimide (NBS)
- Water

Procedure:

- Dissolve 100 mmol of 4-aminobenzoic acid in 50 mL of N,N-dimethylformamide (DMF).
- Add 100 mmol of N-bromosuccinimide (NBS) to the solution.
- Stir the reaction mixture at room temperature for 18 hours.
- Upon completion, pour the reaction mixture into 100 mL of water to precipitate the product.
- Collect the solid product by filtration.
- Wash the precipitate with water and dry under vacuum.

This protocol typically yields around 70% of the target compound, **4-amino-3-bromobenzoic acid**.

## Protocol 2: Bromination using Ammonium Bromide and Hydrogen Peroxide

This alternative method employs a greener approach using hydrogen peroxide as the oxidant.

Materials:

- 4-aminobenzoic acid (2 g, 0.0146 mol)
- Ammonium bromide (1.5 g, 0.016 mol)
- Acetic acid (15 ml)
- Hydrogen peroxide (0.545 g, 0.016 mol)

- Water
- Dichloromethane
- Methanol

Procedure:

- In a 25 ml flask, combine 4-aminobenzoic acid and ammonium bromide in acetic acid.
- Add hydrogen peroxide dropwise to the mixture.
- Stir the reaction mixture at room temperature for 3 hours.
- Stop the stirring and allow the precipitate to settle.
- Filter the precipitate and wash it with water.
- For further purification, the product can be recrystallized from a mixture of dichloromethane and methanol.[3]

## Applications and Biological Significance

**4-Amino-3-bromobenzoic acid** is a versatile building block in organic synthesis. Its primary applications include:

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of a variety of pharmaceutical compounds, including anti-inflammatory and analgesic drugs.[4]
- **Dyes and Pigments:** The chemical structure of **4-amino-3-bromobenzoic acid** makes it a useful precursor in the manufacturing of dyes and pigments.[4]
- **Agrochemicals:** It is utilized in the development of herbicides and pesticides.[4]
- **Material Science:** This compound is used in the formulation of polymers and resins for coatings and adhesives.[4]

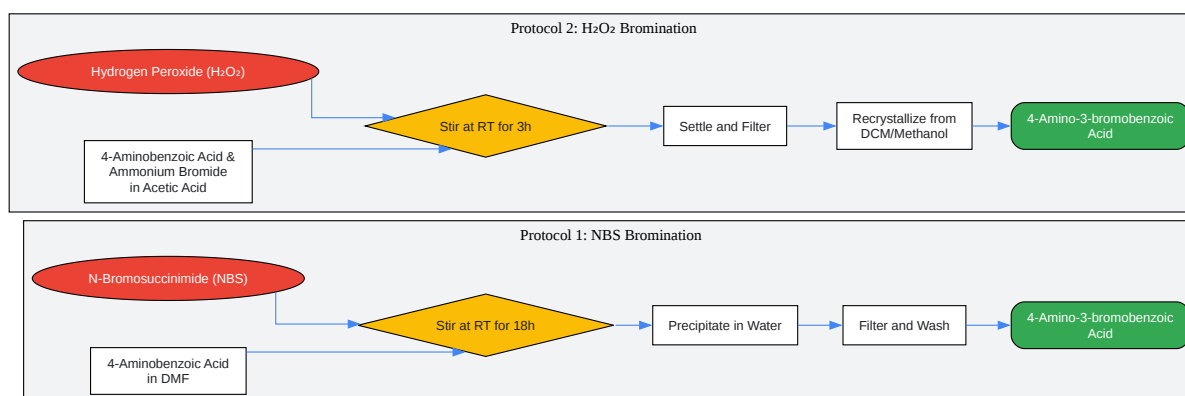
- Biochemical Research: In a laboratory setting, it is used in studies related to enzyme inhibition and protein interactions.[4]

As of the current literature, there are no well-defined signaling or metabolic pathways in which **4-amino-3-bromobenzoic acid** is a primary actor. Its biological significance is primarily derived from its role as a scaffold in the synthesis of biologically active molecules.

## Mandatory Visualizations

### Synthesis Workflow of 4-Amino-3-bromobenzoic Acid

The following diagram illustrates the experimental workflow for the synthesis of **4-amino-3-bromobenzoic acid** via the two protocols described above.

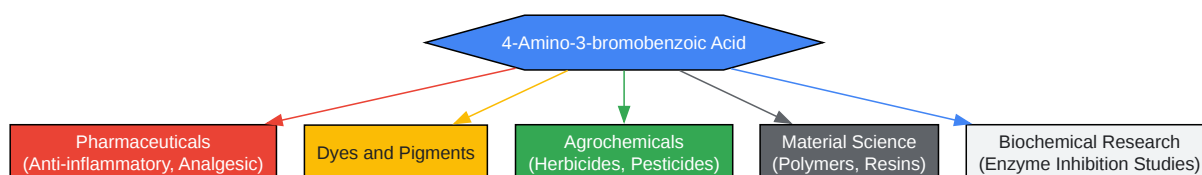


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Caption: Synthesis workflows for **4-Amino-3-bromobenzoic acid**.

## Logical Relationship of Applications

The following diagram illustrates the role of **4-amino-3-bromobenzoic acid** as a central intermediate in various chemical industries.



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Caption: Applications of **4-Amino-3-bromobenzoic acid**.

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## References

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